A Comprehensive Technical Guide to Cerium-Nickel Intermetallics

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Compound of Interest

Compound Name:	*Cerium--nickel (1/4)*
CAS No.:	*81560-90-9*
Cat. No.:	*B15435425*

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This technical guide provides a comprehensive literature review of cerium-nickel (Ce-Ni) intermetallic compounds. It covers their synthesis, crystallographic structure, thermodynamic properties, and mechanical behavior. Detailed experimental protocols for common synthesis and characterization techniques are also provided, along with graphical representations of these workflows.

Introduction to Cerium-Nickel Intermetallics

Cerium-nickel intermetallics are a class of materials formed between the rare-earth element cerium and the transition metal nickel. These compounds have garnered significant interest due to their diverse and technologically important properties. Their applications span various fields, including hydrogen storage, catalysis, and materials for high-temperature applications. The Ce-Ni binary system is characterized by the formation of several stable intermetallic phases, each with a unique crystal structure and distinct physical and chemical properties. Understanding the fundamental aspects of these intermetallics is crucial for the design and development of new materials with tailored functionalities.

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Synthesis of Cerium-Nickel Intermetallics

The synthesis of Ce-Ni intermetallics is typically achieved through high-temperature methods that allow for the direct reaction of the constituent elements. The choice of synthesis method can influence the phase purity, microstructure, and ultimately, the properties of the final material.

Arc Melting

Arc melting is a widely used technique for the synthesis of Ce-Ni intermetallics. This method involves melting the stoichiometric amounts of high-purity cerium and nickel under an inert atmosphere, typically argon, using an electric arc. The high temperatures generated by the arc ensure the complete melting and mixing of the constituent metals. To ensure homogeneity, the resulting alloy button is often flipped and remelted multiple times. Subsequent annealing at elevated temperatures is usually required to promote the formation of the desired intermetallic phase and to relieve internal stresses.

Other Synthesis Routes

While arc melting is prevalent, other methods such as co-precipitation followed by calcination and reduction have also been employed for the synthesis of cerium-nickel oxides, which can be precursors to the intermetallic compounds. Solid-state sintering of multilayered Ce/Ni thin films is another technique that has been explored.

Crystallographic Properties

The Ce-Ni binary phase diagram reveals the existence of several stable intermetallic compounds. The crystallographic data for the most common Ce-Ni intermetallics are summarized in the table below.

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Compound	Pearson Symbol	Space Group	No.	Crystal System	a (Å)	b (Å)	c (Å)	β (°)
CeNi	oC8	Cmcm	63	Orthorhombic	3.77	10.46	4.37	
$CeNi_2$	cF24	Fd-3m	227	Cubic	7.23	7.23	7.23	
$CeNi_3$	hP24	$P6_3/mmc$	194	Hexagonal	4.98	4.98	16.54	
Ce_2Ni_7	hP36	$P6_3/mmc$	194	Hexagonal	4.98	4.98	24.52	
$CeNi_5$	hP6	P6/mmm	191	Hexagonal	4.87	4.87	3.95	

Thermodynamic Properties

The thermodynamic stability of Ce-Ni intermetallics is a key factor in their formation and application. The enthalpy of formation is a critical parameter that indicates the energy released or absorbed during the formation of the compound from its constituent elements.

Compound	Enthalpy of Formation (ΔfH)
$CeNi_5$	-29.1 ± 2.2 kJ/mol of atoms[1][2]

Note: Comprehensive experimental data for the enthalpy of formation of other binary Ce-Ni intermetallics is limited in the readily available literature. The provided value for $CeNi_5$ is based on drop dissolution calorimetry in liquid aluminum.[2]

Mechanical Properties

The mechanical properties of binary Ce-Ni intermetallics are not extensively documented in the literature. Much of the available data focuses on ternary systems, particularly Al-Ce-Ni alloys, where these intermetallics act as strengthening phases. First-principles calculations on Al-Ni-

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Ce ternary intermetallic compounds have provided some insights into their elastic properties.[3][4]

Compound (in Al-Ce-Ni system)	Young's Modulus (E) (GPa)	Bulk Modulus (B) (GPa)	Shear Modulus (G) (GPa)
$CeAl_2Ni$	100.73	86.71	38.55
$CeAl_5Ni_2$	-	-	-
$CeAlNi_4$	-	125.78	-
CeAlNi	-	-	-
$CeAl_3Ni_2$	178.15	-	62.53
$Ce_4Al_{23}Ni_6$	-	-	-
$CeAl_4Ni$	-	-	-

Note: The table presents calculated values for ternary compounds and does not represent the properties of the pure binary Ce-Ni intermetallics.[3][4] Further experimental investigation into the mechanical properties of the binary phases is needed.

Experimental Protocols

This section provides detailed methodologies for the synthesis and characterization of cerium-nickel intermetallics.

Synthesis Protocol: Arc Melting

Objective: To synthesize a polycrystalline Ce-Ni intermetallic compound from high-purity elemental precursors.

Materials and Equipment:

- High-purity cerium (≥99.9%) and nickel (≥99.95%) metals
- Arc melting furnace with a non-consumable tungsten electrode and a water-cooled copper hearth

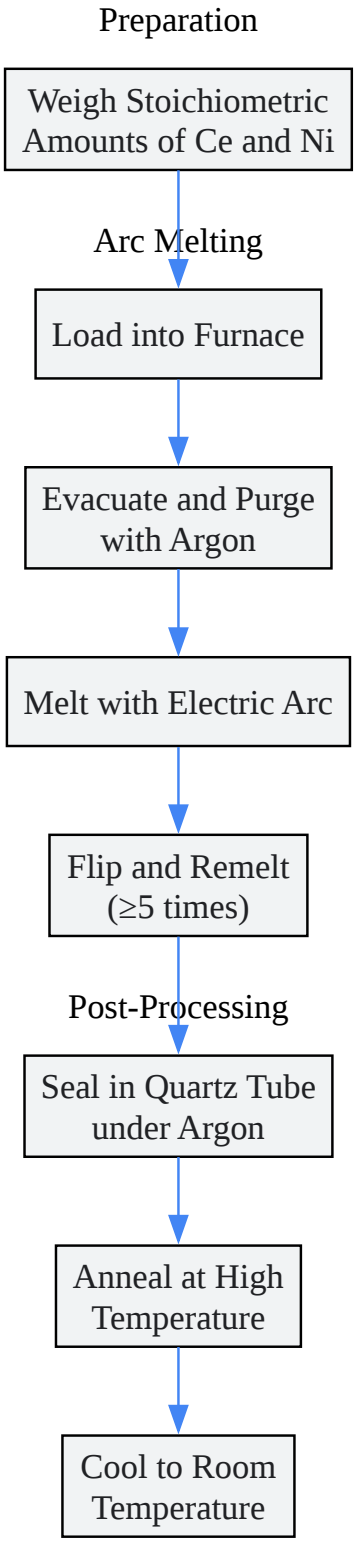
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- High-purity argon gas (99.999%)
- Vacuum pump
- Digital balance
- Tube furnace for annealing

Procedure:

- Preparation: Weigh the stoichiometric amounts of cerium and nickel required for the desired intermetallic compound. The total mass of the sample is typically between 5 and 20 grams.
- Loading: Place the weighed elements together on the copper hearth of the arc melting furnace.
- Purging: Evacuate the furnace chamber to a pressure of approximately 10^{-3} mbar and then backfill with high-purity argon. Repeat this process at least three times to ensure an inert atmosphere.
- Melting: Strike an electric arc between the tungsten electrode and the metal charge. The current is typically set between 80 and 150 A, depending on the sample size. Melt the charge until a single, well-mixed button is formed.
- Homogenization: Turn off the arc and allow the button to solidify. Flip the button over on the copper hearth and remelt. Repeat this process at least five times to ensure homogeneity.
- Annealing: Seal the as-cast button in a quartz tube under a partial pressure of argon. Place the tube in a furnace and anneal at a specific temperature for an extended period (e.g., 800-1000 °C for 1-4 weeks) to promote the formation of the desired equilibrium phase. The specific annealing temperature and duration will depend on the target intermetallic phase as guided by the Ce-Ni phase diagram.
- Cooling: After annealing, cool the sample slowly to room temperature, either by furnace cooling or by quenching in water, depending on the desired microstructure.

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Arc Melting Synthesis Workflow

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Characterization Protocol: X-Ray Diffraction (XRD)

Objective: To identify the crystal structure and determine the lattice parameters of the synthesized Ce-Ni intermetallic.

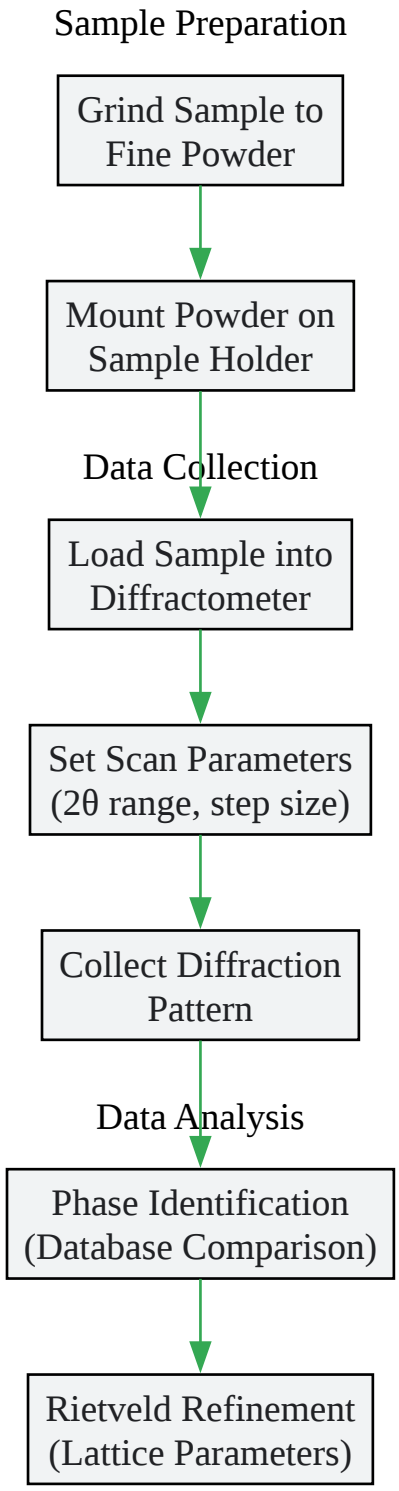
Equipment:

- Powder X-ray diffractometer with a Cu Kα radiation source (λ = 1.5406 Å)
- Sample holder
- Mortar and pestle

Procedure:

- Sample Preparation: Take a small piece of the synthesized alloy and grind it into a fine powder using a mortar and pestle.
- Mounting: Mount the powdered sample onto the sample holder, ensuring a flat and level surface.
- Data Collection:
  - Place the sample holder in the diffractometer.
  - Set the 2θ scan range, typically from 20° to 90°.
  - Set the step size (e.g., 0.02°) and the time per step (e.g., 1-2 seconds).
  - Set the X-ray tube voltage and current (e.g., 40 kV and 40 mA).
- Data Analysis:
  - Analyze the resulting diffraction pattern to identify the phases present by comparing the peak positions and intensities with standard diffraction databases (e.g., the Powder Diffraction File - PDF).
  - Perform Rietveld refinement of the diffraction data to obtain precise lattice parameters and phase fractions.

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X-Ray Diffraction Analysis Workflow

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Characterization Protocol: Scanning Electron Microscopy (SEM) and Energy Dispersive X-ray Spectroscopy (EDS)

Objective: To examine the microstructure, morphology, and elemental composition of the synthesized Ce-Ni intermetallic.

Equipment:

- Scanning Electron Microscope (SEM) equipped with an Energy Dispersive X-ray Spectroscopy (EDS) detector
- Sample mounting stubs
- Conductive carbon tape or paint
- Polishing equipment (grinding papers, polishing cloths, diamond suspensions)

Procedure:

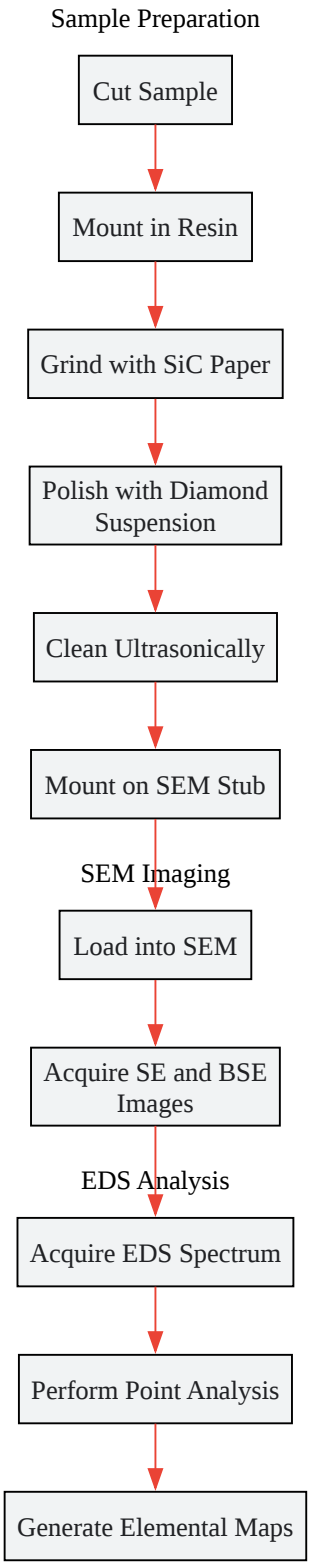
- Sample Preparation:
  - Cut a small section of the synthesized alloy.
  - Mount the sample in a resin.
  - Grind the mounted sample with successively finer silicon carbide papers (e.g., 240, 400, 600, 800, 1200 grit).
  - Polish the sample using diamond suspensions on polishing cloths (e.g., 6 µm, 3 µm, 1 µm) to achieve a mirror-like finish.
  - Clean the polished sample ultrasonically in ethanol or acetone.
  - Mount the polished sample onto an SEM stub using conductive carbon tape or paint.
- Imaging (SEM):

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- Load the sample into the SEM chamber.
- Evacuate the chamber to high vacuum.
- Apply an accelerating voltage (e.g., 15-20 kV).
- Use the secondary electron (SE) detector for topographical information and the backscattered electron (BSE) detector for compositional contrast (heavier elements appear brighter).
- Acquire images of the microstructure at various magnifications.

- Compositional Analysis (EDS):
  - Select a region of interest on the SEM image.
  - Acquire an EDS spectrum to identify the elements present.
  - Perform point analysis on different phases to determine their elemental composition.
  - Generate elemental maps to visualize the distribution of Ce and Ni within the microstructure.

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SEM and EDS Analysis Workflow

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Conclusion

This technical guide has provided a detailed overview of cerium-nickel intermetallics, covering their synthesis, crystallographic structure, and thermodynamic and mechanical properties. While significant research has been conducted, particularly in determining the crystal structures of the various Ce-Ni phases, there remain gaps in the experimental data, especially concerning their mechanical properties. The provided experimental protocols offer a foundation for researchers to synthesize and characterize these fascinating materials, paving the way for further exploration of their properties and potential applications.

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